

Commercial availability and suppliers of 4-Iodobenzoyl chloride

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Compound of Interest

Compound Name: **4-Iodobenzoyl chloride**

Cat. No.: **B154574**

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An In-depth Technical Guide to **4-Iodobenzoyl Chloride** for Researchers and Drug Development Professionals

This guide provides comprehensive technical information on **4-Iodobenzoyl chloride** (CAS No. 1711-02-0), a key reagent in organic synthesis, particularly within pharmaceutical and materials science research. It details the compound's properties, commercial availability from various suppliers, a representative synthesis protocol, and standard quality control procedures.

Chemical and Physical Properties

4-Iodobenzoyl chloride is a solid crystalline compound at room temperature. It is an important building block used in the synthesis of more complex molecules due to its reactive acyl chloride group and the presence of an iodine atom, which can participate in various cross-coupling reactions.

Property	Value	Reference
CAS Number	1711-02-0	[1] [2]
Molecular Formula	C ₇ H ₄ ClO	[3]
Molecular Weight	266.46 g/mol	[3] [4] [5]
Appearance	White to pale cream crystals or powder	[6]
Melting Point	61-68 °C	[3] [6]
Boiling Point	120-121 °C at 1 mmHg	
SMILES	ClC(=O)c1ccc(I)cc1	[5]
InChIKey	NJAKCIUOTIPYED-UHFFFAOYSA-N	[3] [4]

Commercial Availability and Suppliers

4-Iodobenzoyl chloride is readily available from a variety of chemical suppliers, typically at purities of 97% or higher. Researchers can acquire quantities ranging from grams for laboratory research to larger amounts for pilot-scale synthesis.

Supplier	Purity	Available Quantities
Sigma-Aldrich (Merck)	97%	5 g, 25 g
Thermo Scientific Chemicals	98%	5 g, 25 g
TCI America	≥98.0% (GC)	5 g, 25 g
Apollo Scientific	95%	25 g, 100 g, 250 g
Jigs Chemical	R&D to Commercial	Inquire for quantities
BLD Pharm	Inquire	Inquire for quantities
Alkali Scientific	97%	5 g

Note: Pricing and availability are subject to change. It is recommended to consult the suppliers' websites for the most current information.

Synthesis Protocol

4-Iodobenzoyl chloride is most commonly synthesized from its corresponding carboxylic acid, 4-iodobenzoic acid. A general and effective method involves the use of a chlorinating agent such as thionyl chloride or oxalyl chloride. The following is a representative experimental protocol adapted from established procedures for the synthesis of substituted benzoyl chlorides.^[7]

Reaction: 4-Iodobenzoic acid to **4-Iodobenzoyl chloride**

Materials:

- 4-Iodobenzoic acid
- Oxalyl chloride (or Thionyl chloride)
- Anhydrous solvent (e.g., Dichloromethane, Toluene)
- Catalytic amount of N,N-Dimethylformamide (DMF)

Procedure:

- Setup: A dry, round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a gas outlet connected to a trap (to neutralize HCl and CO gas byproducts) is charged with 4-Iodobenzoic acid.
- Reagent Addition: Anhydrous solvent is added to the flask, followed by a catalytic amount of DMF. The mixture is stirred to form a suspension.
- Oxalyl chloride (typically 1.5-2.0 equivalents) is added dropwise to the stirred suspension at room temperature.
- Reaction: The reaction mixture is stirred at room temperature or gently heated (e.g., to 40-50 °C) until the evolution of gas ceases and the solid 4-Iodobenzoic acid has completely

dissolved. The reaction progress can be monitored by IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid).

- Work-up: Upon completion, the solvent and excess oxalyl chloride are removed under reduced pressure using a rotary evaporator.
- Purification: The crude **4-Iodobenzoyl chloride** can be purified by vacuum distillation or recrystallization from a suitable solvent (e.g., hexanes) to yield the final product.

Reaction Setup

1. Charge dry flask with 4-Iodobenzoic Acid

2. Add anhydrous solvent and catalytic DMF

Synthesis

3. Add Oxalyl Chloride dropwise

4. Stir at room temp or heat until gas evolution stops

Purification

5. Remove solvent and excess reagent via rotary evaporation

6. Purify by vacuum distillation or recrystallization

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Fig. 1: Synthesis workflow for **4-Iodobenzoyl chloride**.

Applications in Research and Drug Development

4-Iodobenzoyl chloride is a versatile intermediate. Its applications include:

- Dopamine D4 Antagonists: Used in the preparation of N-(1-benzylpyrrolidin-3-yl)arylbenzamides, which have been investigated as potential antagonists for the human dopamine D4 receptor.
- Radiopaque Polymers: Employed in the chemical modification of polymers like poly(allylamine) to render them visible under X-ray, creating potential contrast agents for medical imaging.
- Supramolecular Chemistry: Serves as a monomer for the synthesis of poly[1]rotaxanes, which are mechanically interlocked molecules with applications in advanced materials.
- Heterocyclic Synthesis: Acts as a reactant in the isocyanide-mediated synthesis of pyrroles from imines and acetylenes.

Quality Control and Analytical Methods

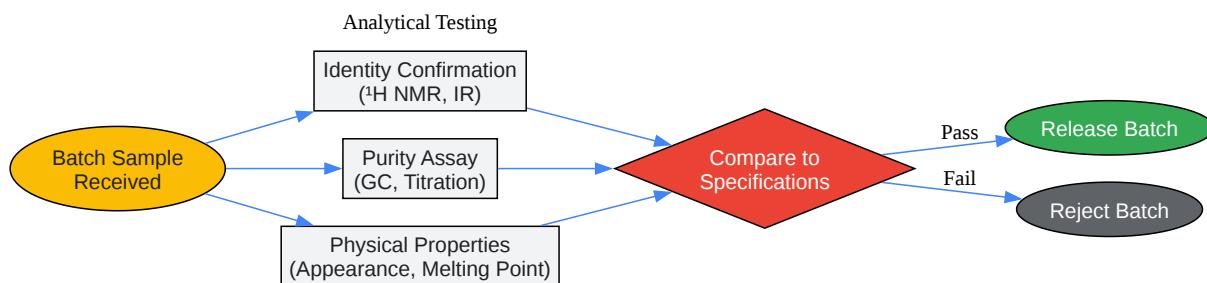
Ensuring the purity and identity of **4-Iodobenzoyl chloride** is critical for its successful use in synthesis. Quality control (QC) for this material typically involves a combination of chromatographic and spectroscopic techniques, as well as classic titration methods.^{[8][9]}

Key QC Tests:

- Assay by Gas Chromatography (GC): This is a primary method for determining the purity of the compound. It separates the main component from volatile impurities and residual solvents.^[6]
- Assay by Titration: A common method for acyl chlorides involves reacting the compound with a known excess of a nucleophile (e.g., an amine or alcohol) and then back-titrating the unreacted nucleophile. Alternatively, the chloride content can be determined by hydrolysis followed by titration.^[6]
- Identity by ¹H NMR: Proton Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the chemical structure. The spectrum of **4-Iodobenzoyl chloride** shows a

characteristic pattern for the aromatic protons.[10]

- Identity by Infrared (IR) Spectroscopy: IR spectroscopy is used to confirm the presence of key functional groups, most notably the strong carbonyl (C=O) stretch of the acyl chloride, typically found around 1770-1800 cm⁻¹.
- Melting Point: The melting point range is a good indicator of purity. A sharp melting point close to the literature value suggests high purity.



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Fig. 2: A typical quality control workflow for **4-Iodobenzoyl chloride**.

Safety and Handling

4-Iodobenzoyl chloride is a corrosive substance that requires careful handling to avoid contact with skin, eyes, and mucous membranes.[11]

- Hazard Classification: GHS classification indicates it causes severe skin burns and eye damage (Skin Corrosion, Sub-category 1B).[11]
- Handling: Work should be conducted in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[11]

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from moisture and incompatible materials such as strong bases, alcohols, and oxidizing agents.
[\[11\]](#)
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. This may involve neutralization or incineration by a licensed chemical disposal company.[\[11\]](#)

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